

A Comparative Analysis of Commercial Dimyristyl Thiodipropionate Products

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Dimyristyl thiodipropionate (DMTDP), a thioether antioxidant, is a vital additive in various industries, including plastics and cosmetics, where it serves to protect materials from oxidative degradation. As a secondary antioxidant, its primary function is the decomposition of hydroperoxides, which are key intermediates in the auto-oxidation chain reaction of organic materials. This guide provides a comparative analysis of commercially available DMTDP products, offering insights into their performance, relevant experimental protocols for evaluation, and potential biological implications for researchers in drug development.

Commercial Product Overview

Several chemical manufacturers offer **Dimyristyl thiodipropionate**, often under various trade names. While a direct, comprehensive comparative study with quantitative performance data across all commercial grades is not publicly available, this section summarizes typical product specifications from prominent suppliers. Researchers are encouraged to request detailed technical data sheets (TDS) and certificates of analysis (CoA) from suppliers for the most accurate and up-to-date information.

Table 1: Comparison of Typical Properties of Commercial **Dimyristyl Thiodipropionate** Products

Property	SONGNOX® DMTDP (Songwon)	Representative Specifications from Other Suppliers	Test Method
Chemical Name	Dimyristyl thiodipropionate	Dimyristyl 3,3'- thiodipropionate	-
CAS Number	16545-54-3	16545-54-3	-
Molecular Formula	C34H66O4S	C34H66O4S	-
Molecular Weight	570.9 g/mol	~571 g/mol	-
Appearance	White powder or flakes	White crystalline flakes or powder	Visual
Melting Point	49 - 54 °C	48 - 53 °C[1]	ASTM D3418
Purity/Assay	≥ 98%	>94.0% (GC) to >99%	GC, HPLC
Acid Value	Max 0.5 mg KOH/g	Varies by supplier	Titration
Volatiles	Max 0.5%	Varies by supplier	ASTM D5670

Note: Data for "Representative Specifications from Other Suppliers" is compiled from various publicly available sources and may not represent a specific commercial product.[2][3][4][5][6]

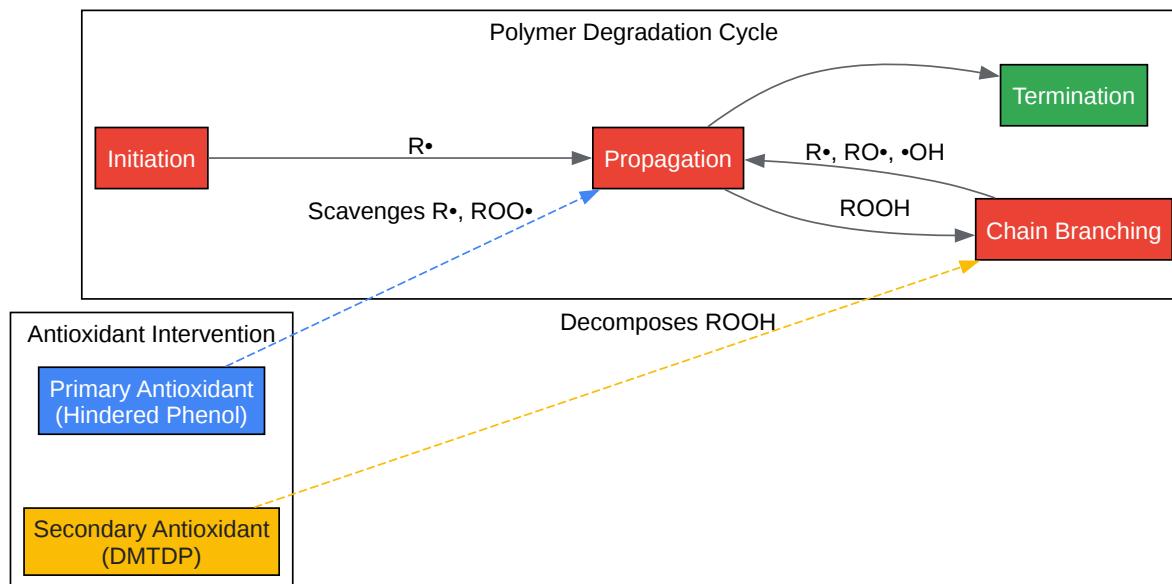
Performance in Polymer Stabilization

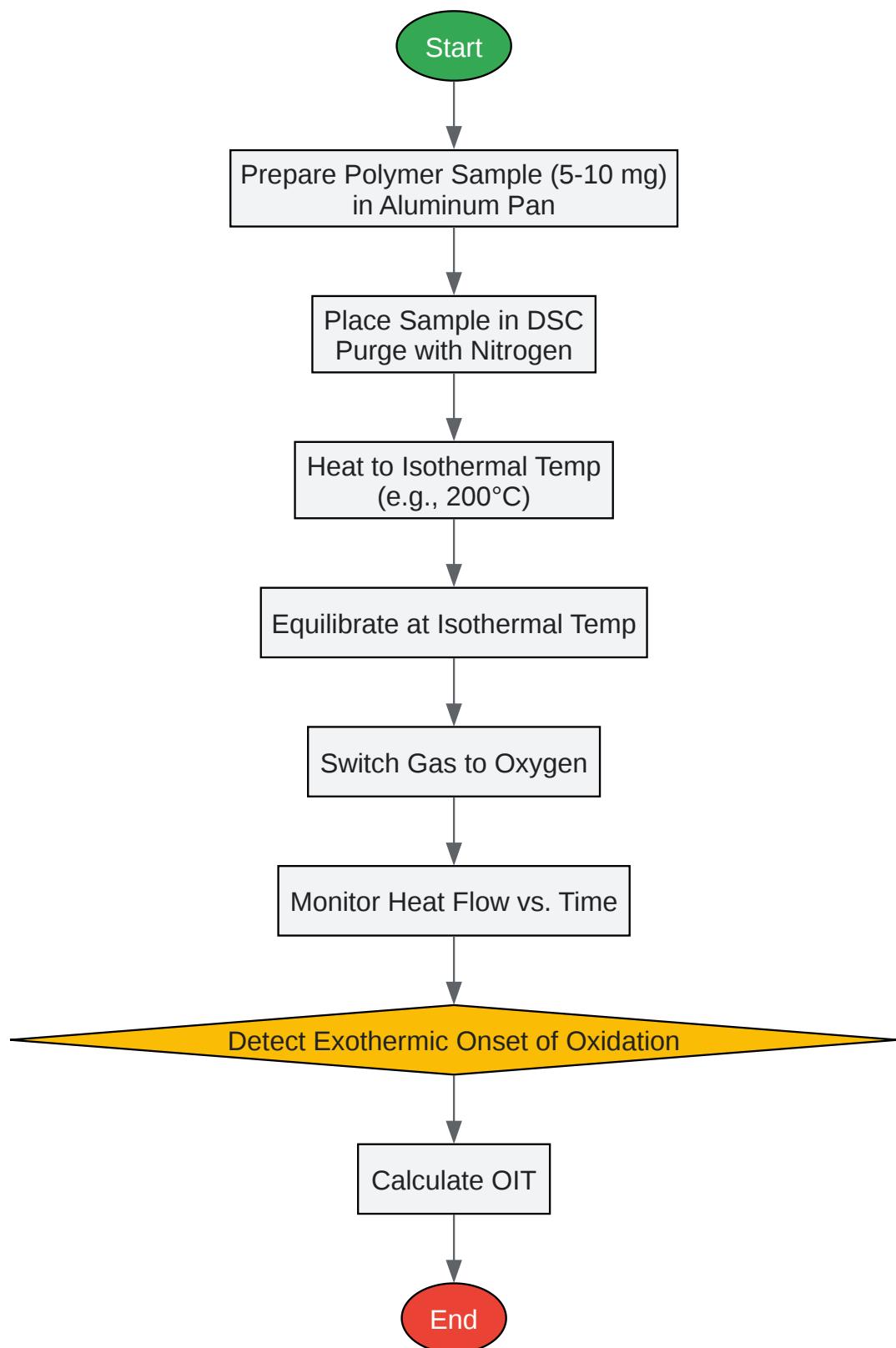
DMTDP is extensively used as a long-term thermal stabilizer in polyolefins such as polyethylene (PE) and polypropylene (PP). It functions by decomposing hydroperoxides (ROOH) into non-radical, stable products, thus preventing the chain-scission and crosslinking reactions that lead to the degradation of the polymer's mechanical properties.

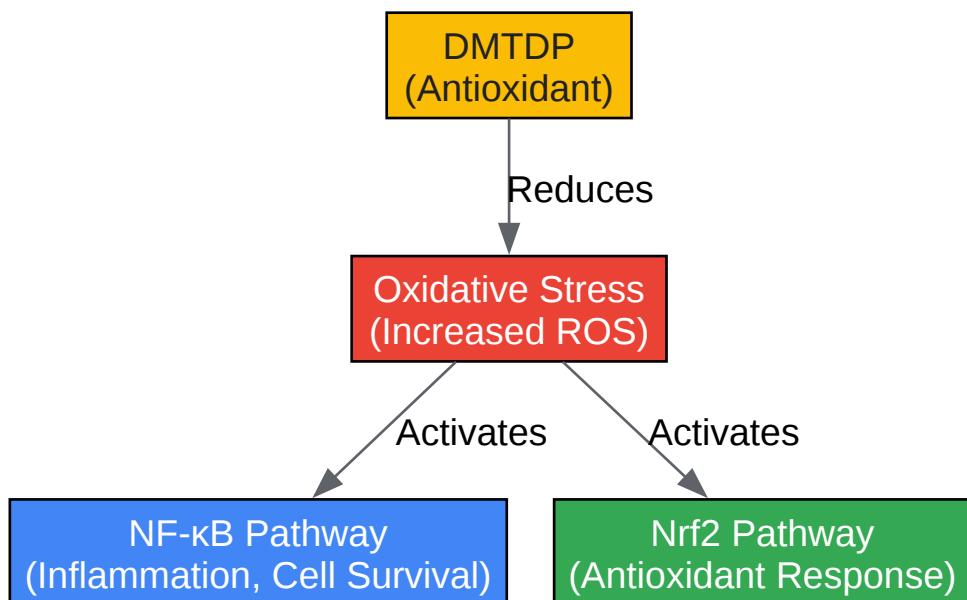
Synergistic Effects with Primary Antioxidants

DMTDP is most effective when used in combination with primary antioxidants, typically hindered phenols. This synergistic relationship is a cornerstone of polyolefin stabilization. The primary antioxidant scavenges free radicals, while the secondary antioxidant, DMTDP, removes the hydroperoxides that can generate new radicals.

Below is a diagram illustrating the synergistic antioxidant mechanism in polymers.







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